

In-Depth Technical Guide: N-Benzyl-4-chloropicolinamide

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Compound of Interest

Compound Name: *N-Benzyl 4-chloropicolinamide*

CAS No.: 116275-39-9

Cat. No.: B168464

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of N-Benzyl-4-chloropicolinamide, a picolinamide derivative. It details the compound's chemical identity, including its IUPAC name and CAS number, and presents a detailed experimental protocol for its synthesis. While public domain data on the specific biological activity and mechanism of action of N-Benzyl-4-chloropicolinamide is limited, this guide explores the known biological activities of structurally related compounds to offer context and suggest potential avenues for future research. This document is intended to serve as a foundational resource for researchers interested in the evaluation and potential applications of this and similar chemical entities.

Chemical Identity

Identifier	Value
Common Name	N-Benzyl-4-chloropicolinamide
IUPAC Name	N-benzyl-4-chloropyridine-2-carboxamide
CAS Number	116275-39-9[1]
Molecular Formula	C13H11ClN2O
Molecular Weight	246.69 g/mol

Experimental Protocols

Synthesis of N-Benzyl-4-chloropicolinamide

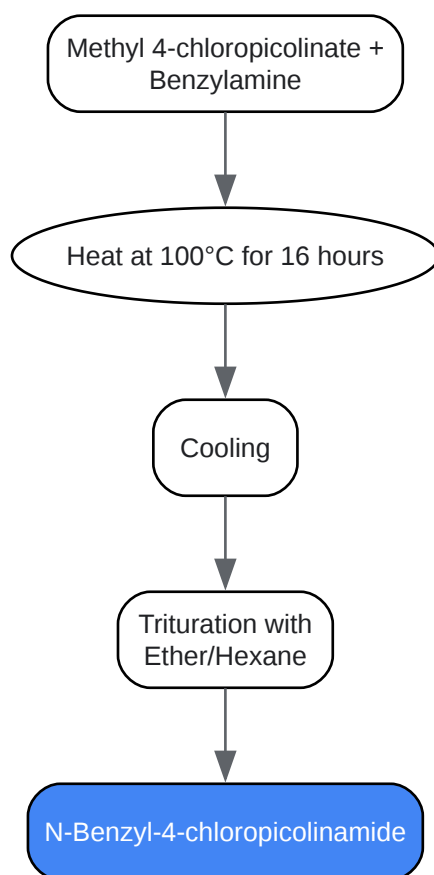
A documented method for the synthesis of N-Benzyl-4-chloropicolinamide involves the amidation of a picolinate ester.

Materials:

- Methyl 4-chloropicolinate
- Benzylamine
- Ether
- Hexane

Procedure:

- A mixture of 5 grams of methyl 4-chloropicolinate and 3.44 grams of benzylamine is heated at 100°C for 16 hours.
- After heating, the mixture is cooled.
- Trituration of the cooled mixture with a solution of ether and hexane affords N-benzyl-4-chloro-pyridine-2-carboxamide.



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Caption: Synthesis workflow for N-Benzyl-4-chloropicolinamide.

Biological Activity and Potential Applications (Inferred from Structurally Related Compounds)

Extensive searches of scientific literature and patent databases did not yield specific biological activity data for N-Benzyl-4-chloropicolinamide. However, the broader class of N-benzylpicolinamides and related structures have been investigated for various applications, providing a basis for potential future research directions for the title compound.

- **Herbicidal Activity:** A study on N-benzyl-6-methylpicolinamides, which are structurally similar to N-Benzyl-4-chloropicolinamide, identified them as a novel scaffold for bleaching herbicides. These compounds were found to interfere with carotenoid biosynthesis. The structure-activity relationship (SAR) in this study revealed that the introduction of electron-withdrawing groups on the benzyl ring can enhance herbicidal activity.

- Enzyme Inhibition:
 - Acetylcholinesterase (AChE) Inhibition: Derivatives of N-benzyl pyridinium have been synthesized and evaluated as potent inhibitors of acetylcholinesterase (AChE), an enzyme implicated in Alzheimer's disease.
 - USP1/UAF1 Deubiquitinase Inhibition: N-benzyl-2-phenylpyrimidin-4-amine derivatives have been identified as potent inhibitors of the USP1/UAF1 deubiquitinase complex, which is a promising target for anticancer therapies.
 - Histone Deacetylase (HDAC) Inhibition: Substituted N-benzylpyrimidin-2-amine derivatives have been designed as novel histone deacetylase (HDAC) inhibitors for the treatment of cancer.
- Antitubercular Activity: A series of N-benzyl-4-((heteroaryl)methyl)benzamides were identified as direct inhibitors of the NADH-dependent 2-trans enoyl-acyl carrier protein reductase (InhA), a key enzyme in Mycobacterium tuberculosis. This suggests that related structures could be explored for antitubercular properties.

Given these findings for related compounds, N-Benzyl-4-chloropicolinamide could be a candidate for screening in assays related to herbicidal activity, cancer cell proliferation (through inhibition of enzymes like USP1/UAF1 or HDACs), neurodegenerative diseases (via AChE inhibition), or as an antibacterial agent.

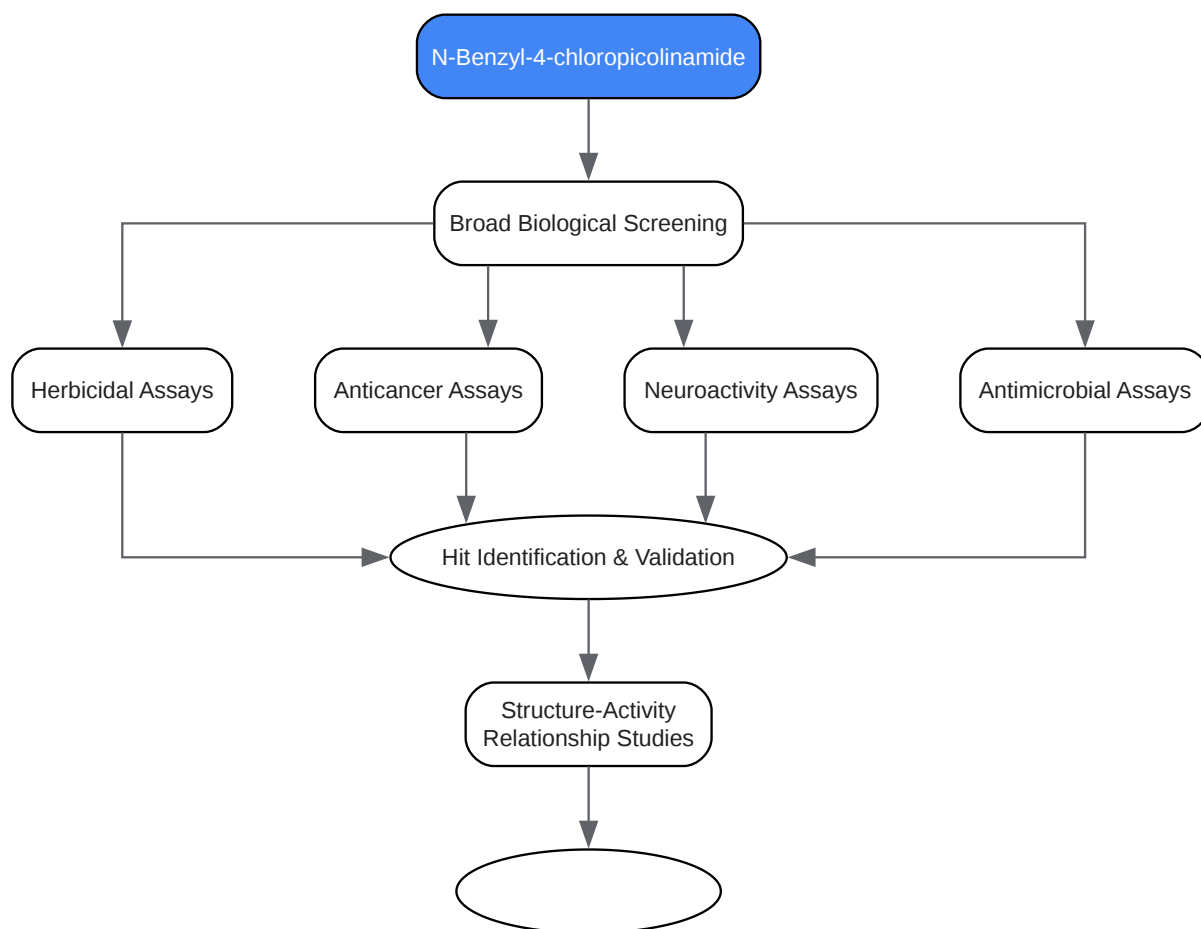
Future Directions

The lack of specific biological data for N-Benzyl-4-chloropicolinamide presents an opportunity for novel research. A logical next step would be to perform broad biological screening of this compound to identify any potential activities. Based on the activities of related compounds, initial assays could focus on:

- Herbicidal screening: Evaluating the effect of the compound on plant growth and carotenoid biosynthesis.
- Anticancer screening: Assessing cytotoxicity against various cancer cell lines and performing targeted enzyme inhibition assays (e.g., HDAC, USP1/UAF1).

- Neuroactivity screening: Testing for inhibition of acetylcholinesterase and other relevant neurological targets.
- Antimicrobial screening: Evaluating its activity against a panel of bacteria, including *Mycobacterium tuberculosis*.

The logical workflow for future investigation is presented below.



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Caption: Proposed workflow for the biological evaluation of N-Benzyl-4-chloropicolinamide.

Conclusion

N-Benzyl-4-chloropicolinamide is a readily synthesizable picolinamide derivative. While its specific biological functions have not been reported in the public domain, the diverse activities of structurally related compounds suggest that it may hold potential in various fields, including agrochemicals and pharmaceuticals. This technical guide provides the foundational chemical information and a clear path for future research to unlock the potential of this compound. Further investigation through broad biological screening is warranted to determine its place within the landscape of bioactive molecules.

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References

- 1. 116275-39-9|N-Benzyl-4-chloropicolinamide|BLD Pharm [bldpharm.com]
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